

# Acoforestinine: A Technical Overview of its Discovery and Isolation

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## Compound of Interest

Compound Name: Acoforestinine

Cat. No.: B10818447

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Published: December 2, 2025

## Abstract

**Acoforestinine** is a diterpenoid alkaloid that was first isolated from the plant *Aconitum handelianum*. This technical guide provides a comprehensive overview of the discovery and isolation of **acoforestinine**, with a focus on the experimental methodologies and data that are publicly available. Due to the limited accessibility of the primary research article, this document synthesizes the available information and presents it in a structured format for researchers. This guide will cover the initial discovery, the isolation techniques employed, and the methods used for its structural elucidation.

## Introduction

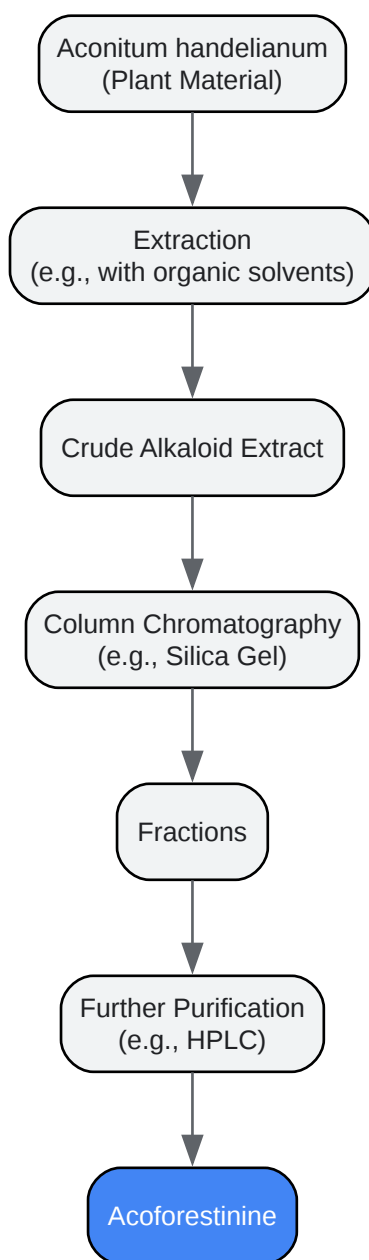
**Acoforestinine** is a naturally occurring diterpenoid alkaloid identified in *Aconitum handelianum*, a plant belonging to the Ranunculaceae family. The initial discovery and isolation of this compound were reported by Yang J, et al. in the China Journal of Chinese Materia Medica (*Zhongguo Zhong Yao Za Zhi*) in 2009.<sup>[1][2][3][4][5]</sup> Alongside **acoforestinine**, seven other diterpenoid alkaloids were also isolated from the same plant source. These compounds include acoforine, 14-O-acetylsachaconitine, vilmorrianine C, vilmorrianine D, talatizamine, chasmanine, and yunaconitine.

## Isolation of Acoforestinine

The isolation of **acoforestinine** from *Aconitum handelianum* was achieved through standard chromatographic techniques. While the specific, detailed protocol from the original publication is not fully accessible, the abstract indicates the use of column chromatography for the separation and purification of the chemical constituents.

## General Experimental Workflow

Based on typical methods for isolating natural products from plant materials, the following workflow can be inferred.



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A generalized workflow for the isolation of **Acoforestinine**.

## Structural Elucidation

The determination of the chemical structure of **acoforestinine** was accomplished using spectroscopic methods. The standard analytical techniques for elucidating the structure of novel natural products include:

- Mass Spectrometry (MS): To determine the molecular weight and molecular formula.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, and 2D-NMR experiments (e.g., COSY, HSQC, HMBC) to establish the connectivity of atoms and the stereochemistry of the molecule.
- Infrared (IR) Spectroscopy: To identify the presence of specific functional groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify the presence of chromophores.

## Chemical and Physical Properties

While the detailed spectroscopic data from the original publication is not available, some basic properties of **acoforestinine** have been compiled by chemical suppliers.

| Property          | Value                                      |
|-------------------|--|
| Molecular Formula | $\text{C}_{35}\text{H}_{51}\text{NO}_{10}$ |
| Molecular Weight  | 645.78 g/mol                               |
| CAS Number        | 110011-77-3                                |

## Biological Activity

At present, there is limited publicly available information regarding the specific biological activities of **acoforestinine**. Further research is required to determine its pharmacological profile and potential therapeutic applications.

## Conclusion

**Acoforestinine** is a diterpenoid alkaloid that has been successfully isolated from *Aconitum handelianum*. The discovery and structural elucidation were carried out using standard chromatographic and spectroscopic techniques. While the foundational discovery has been made, the detailed experimental protocols and comprehensive spectroscopic data are not widely accessible. Furthermore, the biological activity of **acoforestinine** remains an area that requires further investigation. This guide provides a summary of the available information to serve as a starting point for researchers and professionals in the field of natural product chemistry and drug development.

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- To cite this document: BenchChem. [Acoforestinine: A Technical Overview of its Discovery and Isolation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10818447#acoforestinine-discovery-and-isolation\]](https://www.benchchem.com/product/b10818447#acoforestinine-discovery-and-isolation)

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